

Application Notes and Protocols: Fasitibant Chloride in Human Fibroblast-Like Synoviocytes Assay

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Compound of Interest

Compound Name: *Fasitibant Chloride*

Cat. No.: *B10788757*

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Introduction

Fibroblast-like synoviocytes (FLS) are key effector cells in the pathogenesis of inflammatory joint diseases such as rheumatoid arthritis. Upon stimulation by pro-inflammatory cytokines like Interleukin-1 β (IL-1 β), FLS produce a variety of inflammatory mediators, including Interleukin-6 (IL-6) and Prostaglandin E2 (PGE2), which contribute to joint inflammation and degradation.

Fasitibant Chloride is a selective and potent antagonist of the bradykinin B2 receptor. Bradykinin, a pro-inflammatory peptide, can potentiate the inflammatory response in synoviocytes. This document provides detailed protocols for assessing the in vitro efficacy of **Fasitibant Chloride** in mitigating the pro-inflammatory response of human FLS stimulated with IL-1 β .

Data Presentation

The following tables summarize the inhibitory effects of **Fasitibant Chloride** on the release of key inflammatory mediators from human fibroblast-like synoviocytes.

Table 1: Inhibitory Effect of **Fasitibant Chloride** on Bradykinin-Induced IL-6 and IL-8 Release in Human Fibroblast-Like Synoviocytes[1]

Compound	Parameter	IL-6	IL-8
Fasitibant Chloride (MEN16132)	pIC50	8.1	8.4

pIC50 is the negative logarithm of the half maximal inhibitory concentration (IC50).

Table 2: Effect of **Fasitibant Chloride** on Bradykinin and IL-1 β -Induced PGE2 Release in Human Fibroblast-Like Synoviocytes[2]

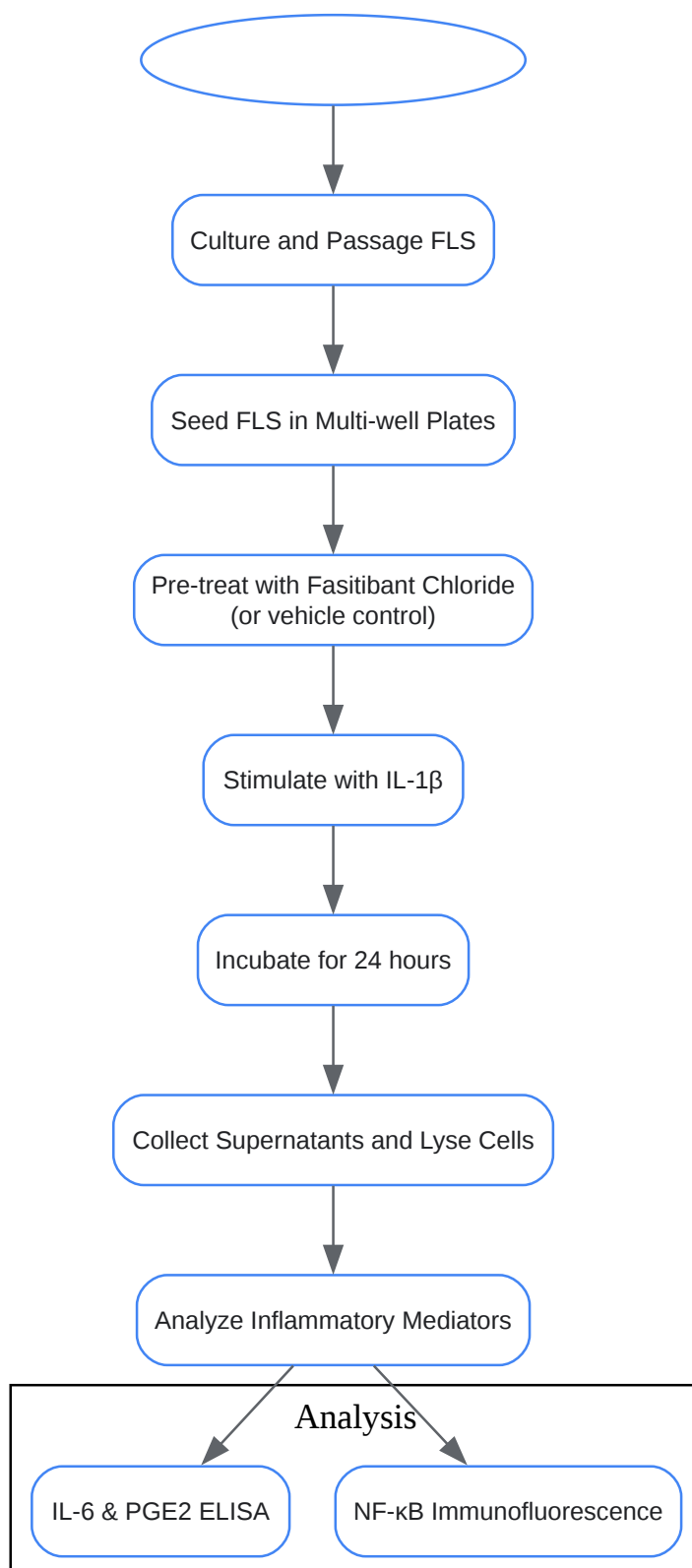
Treatment	PGE2 Release
Control	Baseline
Bradykinin (BK)	Increased
IL-1 β	Markedly Increased
BK + IL-1 β	Synergistic Increase
Fasitibant Chloride (1 μ M) + BK + IL-1 β	Prevention of Synergistic Increase

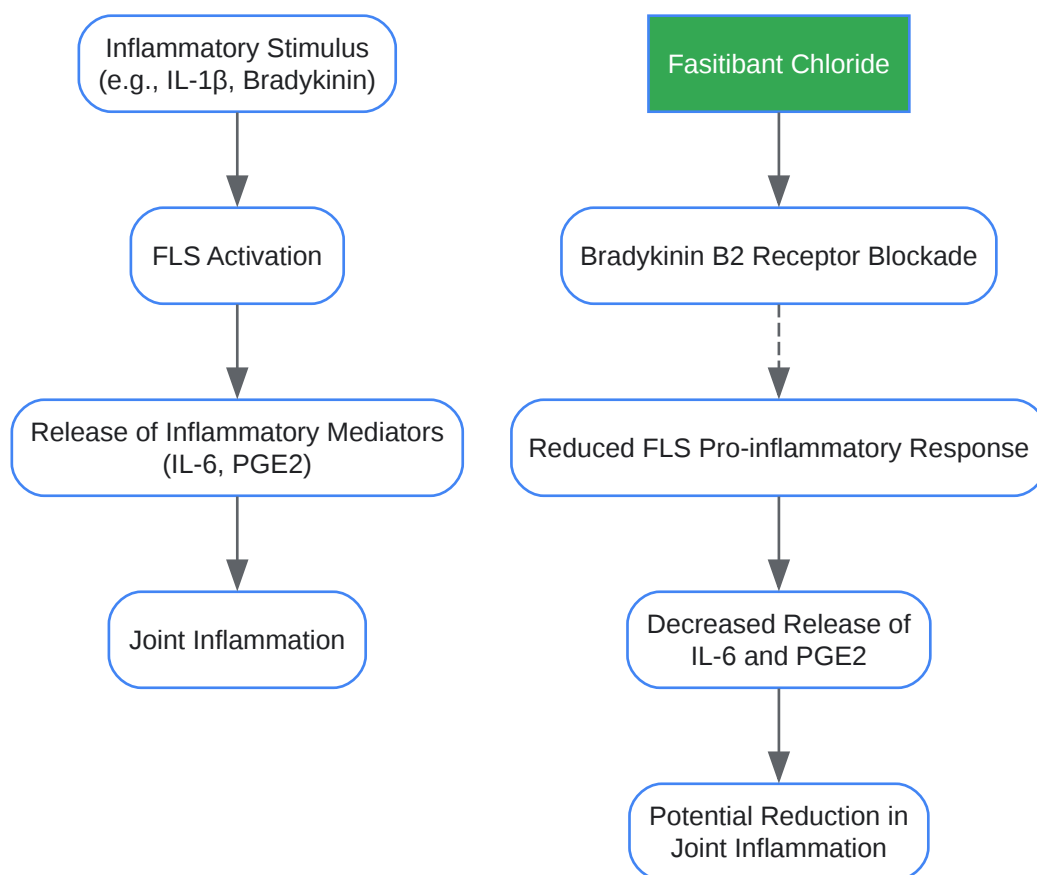
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Bradykinin B2 Receptor Signaling Pathway leading to NF- κ B activation.





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References

- 1. Novel effects mediated by bradykinin and pharmacological characterization of bradykinin B2 receptor antagonism in human synovial fibroblasts - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Fasitibant prevents the bradykinin and interleukin 1 β synergism on prostaglandin E₂ release and cyclooxygenase 2 expression in human fibroblast-like synoviocytes - PubMed [pubmed.ncbi.nlm.nih.gov]
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